

Safeguarding Your Research: A Guide to Handling Tricarballic Acid

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Compound of Interest

Compound Name: *Tricarballic acid*

Cat. No.: *B186502*

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Essential safety protocols and logistical plans for the proper handling and disposal of **Tricarballic acid** are critical for ensuring a safe laboratory environment. This guide provides immediate, procedural steps for researchers, scientists, and drug development professionals to minimize risks and manage this chemical effectively.

Tricarballic acid is a weak acid that is stable under normal conditions and is water-soluble.

[1] While not combustible, it is classified as a hazardous chemical that can cause skin and serious eye irritation, and may also lead to respiratory irritation.[2][3][4] Ingestion, inhalation, or skin contact may result in irritation.[1][4] Therefore, adherence to strict safety measures is paramount.

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **Tricarballic acid**, ensuring comprehensive protection.

Body Part	PPE Recommendation	Standard
Eyes/Face	Tight-sealing safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Skin	Protective gloves and appropriate protective clothing.	Regulation (EU) 2016/425 and the standard EN 374.[2]
Respiratory	A NIOSH/MSHA-approved respirator, such as a P3 or N95 dust mask, should be used if exposure limits are exceeded or irritation is experienced.[1] [2][5][6]	NIOSH (US) or CEN (EU).[2]

Operational Plan: Handling and Storage

Proper handling and storage are crucial to prevent accidents and maintain the integrity of the chemical.

Handling:

- Ensure adequate ventilation in the work area, utilizing local exhaust ventilation where possible.[3][5]
- Avoid the formation of dust during handling.[3][4][5]
- Prevent contact with skin, eyes, and clothing.[3][5]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[5]
- Practice good industrial hygiene, including washing hands before breaks and immediately after handling the product.[3] Do not eat, drink, or smoke in the handling area.[7]

Storage:

- Store in a cool, dry, and well-ventilated area.[2][3]
- Keep containers tightly closed and properly labeled.[2][5]

- Store at room temperature.[5]

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed.

Spill Response:

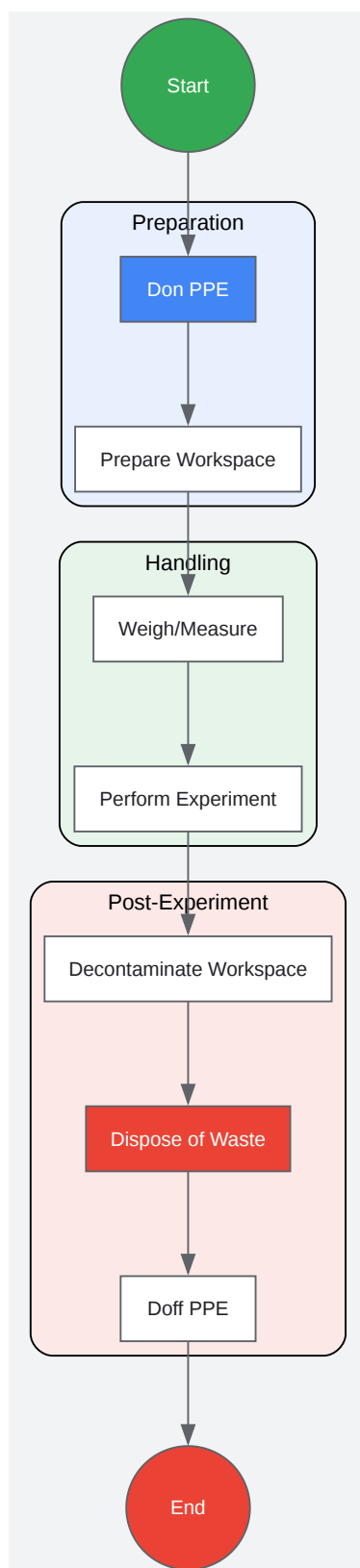
- Evacuate: Keep unnecessary personnel away from the spill area.[5]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Cover powder spills with a plastic sheet or tarp to minimize the spread of dust.[5]
- Clean-up: Wearing appropriate PPE, mechanically take up the spilled material and place it in suitable, labeled containers for disposal.[5] Avoid creating dust.[5] After the material has been collected, clean the contaminated surface thoroughly and flush the area with water.[5]

Disposal:

- Dispose of **Tricarballic acid** and its containers in accordance with all applicable local, state, and federal regulations.[8]
- Do not allow the chemical to enter drains, sewers, or waterways.[5]
- It is recommended to dispose of the contents and container at an approved waste disposal plant.[7]

Workflow for Handling Tricarballic Acid

The following diagram illustrates the standard workflow for safely handling **Tricarballic acid** in a laboratory setting.



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*Workflow for Safe Handling of **Tricarballic Acid**.*

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References

- 1. Respiratory protection equipments C₆H₈O₆ (carballylic acid), CAS number 99-14-9 [en.gazfinder.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. pfaltzandbauer.com [pfaltzandbauer.com]
- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. Tricarallylic acid 99 99-14-9 [sigmaaldrich.com]
- 7. Tricarallylic acid|99-14-9|MSDS [dcchemicals.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
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